

Barium Oleate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Barium oleate

Cat. No.: B1609195

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An in-depth examination of the chemical and physical properties, synthesis, analysis, and potential pharmaceutical applications of **barium oleate**.

Introduction

Barium oleate, the barium salt of oleic acid, is a metallic soap that has found applications in various industrial processes. For researchers, scientists, and drug development professionals, understanding the fundamental properties of such compounds is crucial for exploring their potential, whether as active pharmaceutical ingredients (APIs), excipients, or components in drug delivery systems. This technical guide provides a comprehensive overview of the core chemical and physical properties of **barium oleate**, detailed experimental methodologies, and a discussion of its potential, though not extensively documented, role in pharmaceuticals.

Chemical and Physical Properties

Barium oleate is formally known as barium di(Z)-octadec-9-enoate. The CAS number for this compound is 591-65-1.^{[1][2][3][4][5][6][7][8]} It is formed by the reaction of a barium ion (Ba^{2+}) with two oleate anions ($\text{C}_{18}\text{H}_{33}\text{O}_2^-$). While some sources may refer to a simplified formula, the correct molecular structure consists of one barium atom for every two oleate molecules.

A summary of the key quantitative data for **barium oleate** is presented in Table 1. It is important to note that while some physical properties like boiling point are reported, others

such as a precise melting point and quantitative solubility data are not readily available in the literature. It is described as a white, crystalline powder or a liquid and is generally soluble in hot water and organic solvents.[2][9]

Table 1: Chemical and Physical Properties of **Barium Oleate**

Property	Value	Reference(s)
Chemical Formula	C ₃₆ H ₆₆ BaO ₄	[2]
Molecular Weight	700.23 g/mol	[2][5][9]
Appearance	White to off-white fine powder or liquid	[2][9][10]
Boiling Point	360 °C at 760 mmHg	[2][9]
Melting Point	Not available	[2]
Density	Not available	[2]
Solubility in Water	Soluble in hot water, sparingly soluble in cold water.	[2][7]
Solubility in Organic Solvents	Soluble in hot organic solvents like toluene and xylene.	[7][10]

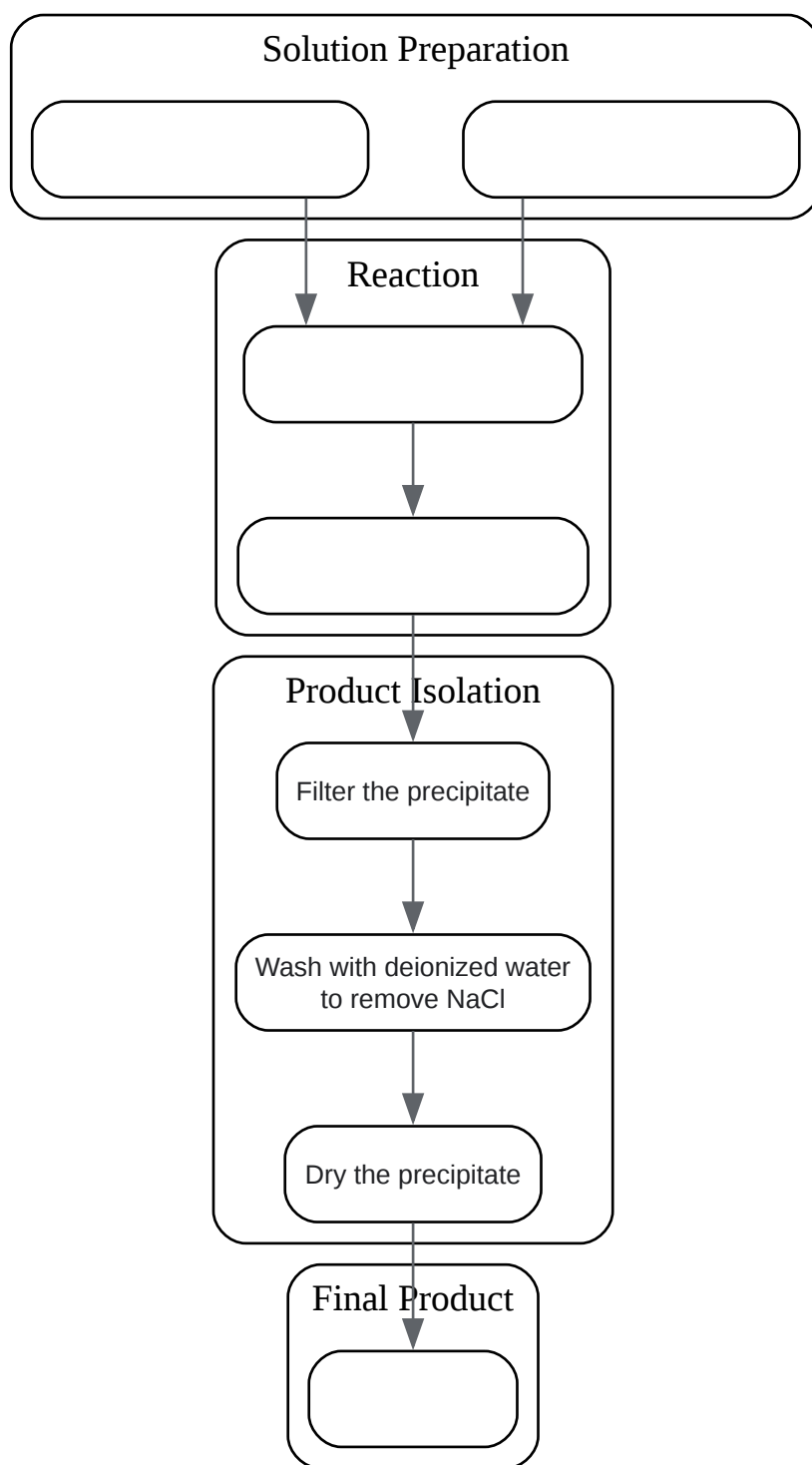
Experimental Protocols

Detailed, standardized experimental protocols for the synthesis and analysis of **barium oleate** are not extensively published. However, based on general chemical principles for metallic soaps, the following methodologies can be adapted.

Synthesis of Barium Oleate via Metathesis Reaction

This protocol describes a common method for preparing insoluble salts by reacting two soluble salt solutions.

Workflow for **Barium Oleate** Synthesis



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Caption: A typical workflow for the synthesis of **barium oleate** via a precipitation reaction.

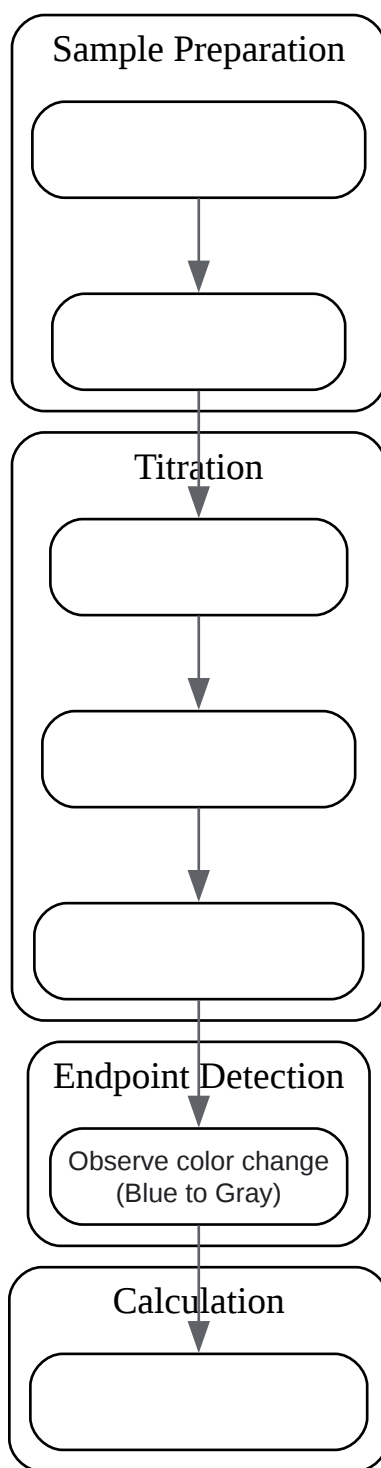
Methodology:

- Preparation of Reactant Solutions:
 - Dissolve a calculated amount of sodium oleate in deionized water to create a solution of known concentration (e.g., 0.5 M).
 - Dissolve a stoichiometric equivalent of barium chloride (BaCl_2) in deionized water to create a separate solution (e.g., 0.25 M).
- Precipitation:
 - Slowly add the barium chloride solution to the sodium oleate solution with constant stirring. A white precipitate of **barium oleate** will form immediately.
- Isolation and Purification:
 - Continue stirring for a set period (e.g., 30 minutes) to ensure the reaction goes to completion.
 - Collect the precipitate by vacuum filtration using a Buchner funnel.
 - Wash the precipitate several times with deionized water to remove the sodium chloride byproduct.
 - Dry the purified **barium oleate** in a vacuum oven at a suitable temperature (e.g., 60-80 °C) until a constant weight is achieved.

Quantitative Analysis of Barium Oleate

The purity of the synthesized **barium oleate** can be assessed by determining the barium content using complexometric titration with ethylenediaminetetraacetic acid (EDTA).

Workflow for **Barium Oleate** Analysis



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Caption: A generalized workflow for the quantitative analysis of barium content in **barium oleate**.

Methodology:

- Sample Preparation:
 - Accurately weigh a sample of the dried **barium oleate**.
 - Dissolve the sample in a minimal amount of dilute nitric acid or another suitable solvent to liberate the barium ions.
 - Dilute the solution to a known volume with deionized water.
- Titration:
 - Take an aliquot of the sample solution and adjust the pH to approximately 12 using a suitable buffer (e.g., ammonia-ammonium chloride).
 - Add a few drops of a suitable indicator for barium, such as Methylthymol Blue. The solution should turn blue.[\[11\]](#)
 - Titrate the solution with a standardized EDTA solution of known concentration.
- Endpoint and Calculation:
 - The endpoint is reached when the color of the solution changes from blue to gray.[\[11\]](#)
 - Record the volume of EDTA used.
 - Calculate the amount of barium in the original sample based on the stoichiometry of the Ba^{2+} -EDTA reaction (1:1 molar ratio).

Applications in Research and Drug Development

The direct application of **barium oleate** in drug development is not well-documented in publicly available literature. However, based on the properties of similar metallic soaps like barium stearate and the general use of oleic acid as an excipient, some potential, albeit hypothetical, applications can be considered.

Potential as a Pharmaceutical Excipient

Metallic soaps are often used as lubricants in the manufacturing of tablets and capsules. They prevent the formulation from sticking to the manufacturing equipment, ensuring smooth and efficient production. Barium stearate, a closely related compound, is used for this purpose.^[10] It is plausible that **barium oleate** could function similarly as a lubricant or a flow agent in powder and granule formulations.

Logical Relationship of **Barium Oleate** as a Pharmaceutical Lubricant



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Caption: The potential role of **barium oleate** as a lubricant in pharmaceutical manufacturing.

Considerations for Drug Delivery

Oleic acid and its derivatives are known to be used in various drug delivery systems, such as forming vesicles or nanoparticles. However, there is currently no specific research indicating the use of **barium oleate** in this context.

Safety and Toxicology

A significant consideration for any substance in pharmaceutical development is its safety profile. Soluble barium compounds are known to be toxic. While **barium oleate** has low solubility in water, its behavior in the gastrointestinal tract would be a critical factor in determining its safety for oral administration. There is a lack of specific toxicological data, such as an LD50, for **barium oleate** in the public domain. General toxicological information for barium indicates that ingestion of high levels can have adverse effects. Therefore, extensive toxicological studies would be required before considering **barium oleate** for any pharmaceutical application.

Conclusion

Barium oleate is a metallic soap with defined chemical and some physical properties. While its primary applications have been in industrial settings, its potential as a pharmaceutical excipient, particularly as a lubricant, can be inferred from the function of similar compounds. However, a significant lack of specific data on its quantitative physical properties, detailed and validated experimental protocols, and, most importantly, its biological activity and safety profile, currently limits its consideration for drug development. Further research is necessary to fully characterize this compound and evaluate its potential in the pharmaceutical sciences. Researchers and drug development professionals should proceed with caution and would need to conduct foundational research to establish a comprehensive profile of **barium oleate** before its inclusion in any pharmaceutical formulation.

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- To cite this document: BenchChem. [Barium Oleate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1609195#barium-oleate-chemical-and-physical-properties]

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